

"2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine" properties and characteristics

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Compound of Interest

Compound Name: 2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine

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In-Depth Technical Guide: 2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, applications, and biological activity of **2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine**. This compound is a significant intermediate in the synthesis of various agrochemicals and is noted for its potent herbicidal properties.^[1] This document consolidates available data on its characteristics, outlines a likely synthetic protocol, and explores its mechanism of action as a herbicide. All quantitative data is presented in structured tables, and a proposed logical workflow for its synthesis is visualized using the DOT language.

Chemical and Physical Properties

2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine is a white to slightly yellow or orange crystalline powder.^[2] It is identified by the CAS Number 13108-52-6.^{[2][3]} A summary of its key chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of **2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine**

Property	Value	Source(s)
IUPAC Name	2,3,5,6-tetrachloro-4-(methylsulfonyl)pyridine	[4]
Synonyms	Davicil, TCMSP, Methyl 2,3,5,6-tetrachloro-4-pyridyl sulfone	[2][4]
CAS Number	13108-52-6	[2][3][4][5][6][7]
Molecular Formula	C ₆ H ₃ Cl ₄ NO ₂ S	[2][3][4][5][6][7][8]
Molecular Weight	294.97 g/mol	[4][5][6][7][8]
Appearance	White, slightly yellow or orange crystalline powder	[2]
Melting Point	146 - 151 °C	[2]
Purity	≥ 95% (GC)	[2]
Storage Conditions	Room temperature, dry	[2]

Synthesis

The synthesis of **2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine** can be conceptualized as a two-step process starting from a suitable precursor. A likely pathway involves the synthesis of 2,3,5,6-tetrachloropyridine followed by the introduction and subsequent oxidation of a methylthio group at the 4-position. While a specific, detailed protocol for the methylsulfonyl derivative is not readily available in the literature, a plausible synthesis route can be inferred from related reactions.

Example Experimental Protocol: Synthesis of a Related Sulfone

The following protocol is adapted from the synthesis of 4-phenylsulfonyl-2,3,5,6-tetrachloropyridine and illustrates the key transformation of a polychlorinated pyridine to a sulfone.[9]

Reaction: The synthesis of 4-phenylsulfonyl-2,3,5,6-tetrachloropyridine is achieved by the reaction of pentachloropyridine with sodium benzenesulfonate under ultrasonic irradiation.[9]

Procedure:

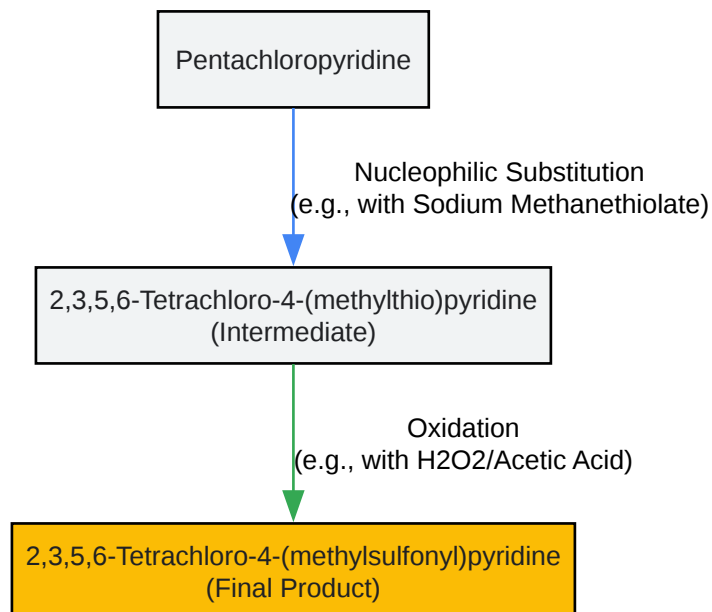
- Pentachloropyridine (1 mmol) is added to a solution of sodium benzenesulfonate (1 mmol) in DMF (5 ml).[9]
- The reaction mixture is sonicated at 0 °C for 8 minutes.[9]
- The resulting precipitate is isolated by filtration.[9]
- Recrystallization from ethanol yields the final product as white crystals.[9]

This methodology suggests that a similar nucleophilic substitution reaction with sodium methanethiolate followed by an oxidation step could yield the target compound.

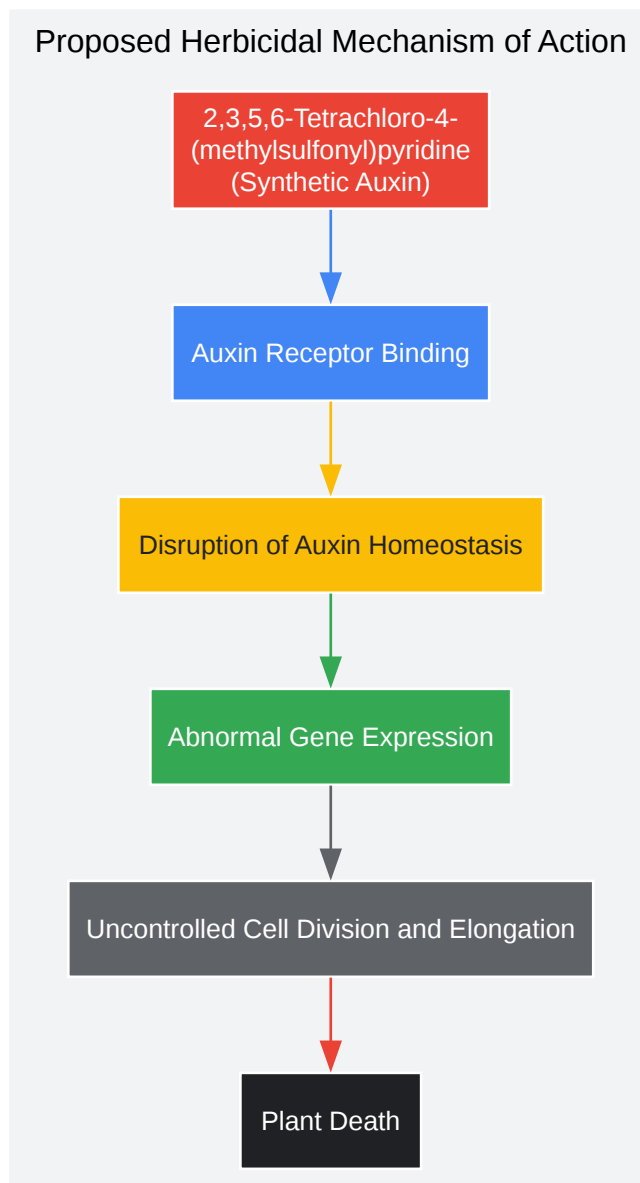
Logical Workflow for Synthesis

The logical workflow for the synthesis of **2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine**, starting from the more readily available pentachloropyridine, is depicted below.

Synthesis Workflow of 2,3,5,6-Tetrachloro-4-(methylsulfonyl)pyridine



Proposed Herbicidal Mechanism of Action



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